

# Application Notes: Estrus Synchronization in Cattle Using Cloprostenol

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## Compound of Interest

Compound Name: Cloprostenol

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## Introduction

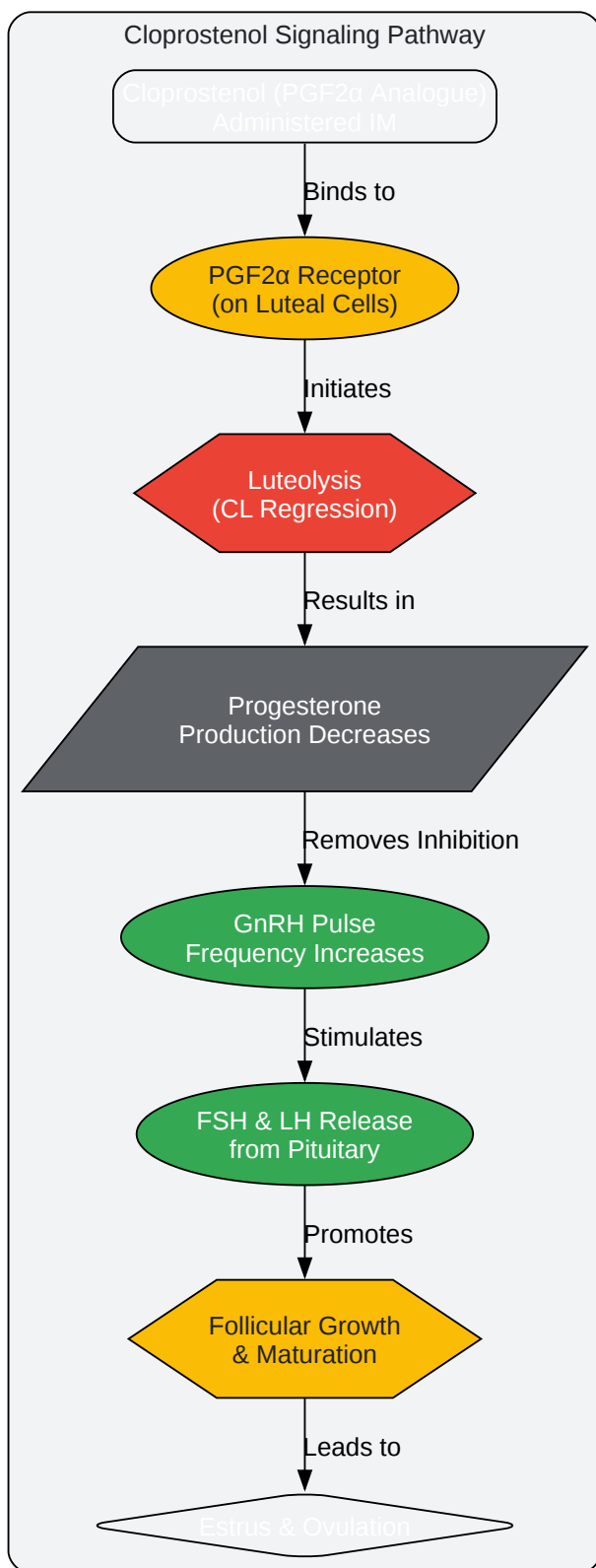
**Cloprostenol** is a synthetic analogue of Prostaglandin F2 $\alpha$  (PGF2 $\alpha$ ), a hormone-like substance naturally produced in the body.[1] It is a potent luteolytic agent, meaning it causes the functional and morphological regression of the corpus luteum (CL).[1][2][3] In cattle, the CL is responsible for producing progesterone, a hormone essential for maintaining pregnancy. By inducing luteolysis, **cloprostenol** effectively terminates the luteal phase of the estrous cycle, leading to a rapid decrease in progesterone levels.[4] This hormonal shift allows the follicular phase to resume, culminating in estrus (heat) and ovulation, typically within 2 to 5 days of administration.[5][6]

The active component of racemic **cloprostenol** is the dextrorotatory (d)-**cloprostenol** enantiomer, which is approximately 3.5 times more potent.[4] This targeted action makes **cloprostenol** a critical tool in bovine reproductive management for synchronizing estrus in groups of animals, treating various ovarian dysfunctions, and enabling the use of fixed-time artificial insemination (FTAI) programs.[6][7]

## Mechanism of Action: Luteolysis

**Cloprostenol** exerts its effect by binding to PGF2 $\alpha$  receptors on the large luteal cells of the corpus luteum. This binding initiates a cascade of intracellular events that inhibit progesterone production and trigger apoptosis (programmed cell death) of the luteal cells. The regression of the CL and the subsequent fall in progesterone removes the negative feedback on the hypothalamus and pituitary gland. This allows for an increased release of Gonadotropin-

Releasing Hormone (GnRH) and subsequently Follicle-Stimulating Hormone (FSH) and Luteinizing Hormone (LH), which drive follicular development, estrus behavior, and ovulation.[2]  
[4]



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**Caption:** Simplified signaling pathway of **cloprostenol**-induced luteolysis in cattle.

## Experimental Protocols

The standard dosage for **cloprostenol** is 500 mcg (typically 2 mL) administered via intramuscular (IM) injection.[6][7] For the more potent d-**cloprostenol**, the dose is 150 µg.[4] It is crucial to note that **cloprostenol** is only effective in animals with a functional CL, which is present during the diestrus phase of the cycle (approximately days 5-16).[3]

### Protocol 1: Single Injection for Cycling Cattle with a Palpable CL

This protocol is used for individual animals identified as being in the luteal phase of their cycle.

Methodology:

- **Animal Selection:** Select non-pregnant, cycling cows or heifers. Confirm the presence of a mature corpus luteum via rectal palpation or ultrasonography.
- **Administration:** Administer a single 500 mcg (2 mL) dose of **cloprostenol** intramuscularly.[8]
- **Estrus Detection:** Begin intensive estrus detection (e.g., visual observation, tail paint, pressure-sensitive patches) following the injection. Estrus is expected to occur within 2 to 5 days.[5]
- **Artificial Insemination (AI):** Inseminate animals approximately 12 hours after the onset of standing heat (estrus). Alternatively, for FTAI, inseminate all animals at a fixed time, such as 72 and 96 hours post-injection, though this may yield lower conception rates than inseminating based on detected estrus.[5]

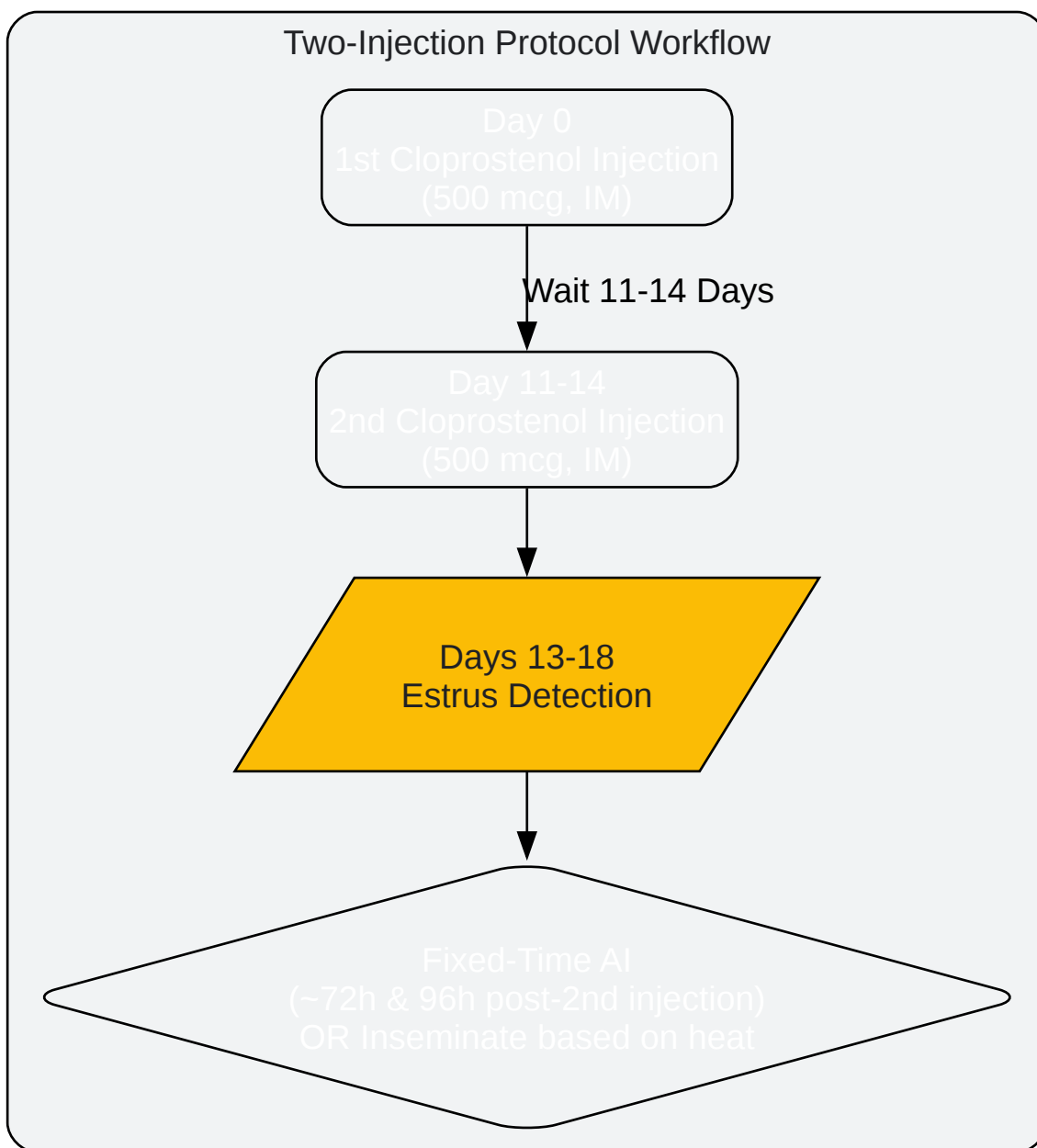
**Caption:** Workflow for a single-injection **cloprostenol** protocol.

### Protocol 2: Two-Injection Protocol for Group Synchronization

This protocol is designed to synchronize estrus in a group of cycling cattle without the need for initial estrus detection.

Methodology:

- First Injection: Administer a 500 mcg (2 mL) dose of **cloprostenol** intramuscularly to all animals in the group on Day 0.[\[9\]](#)
- Luteolysis & Cycling: This first injection will induce luteolysis in animals with a mature CL (approx. 60-70% of the herd). Animals in the refractory period will not respond but will continue to cycle.
- Second Injection: Administer a second 500 mcg (2 mL) dose of **cloprostenol** to all animals in the group 11 to 14 days after the first injection.[\[5\]](#)[\[9\]](#) By this time, nearly all animals will have developed a functional CL and will be responsive to the treatment.
- Estrus Detection and AI: Most animals will exhibit estrus 2 to 5 days after the second injection.[\[5\]](#) Perform AI based on detected estrus. For FTAI, inseminate all animals once at approximately 72 hours or twice at 72 and 96 hours after the second injection.[\[5\]](#)



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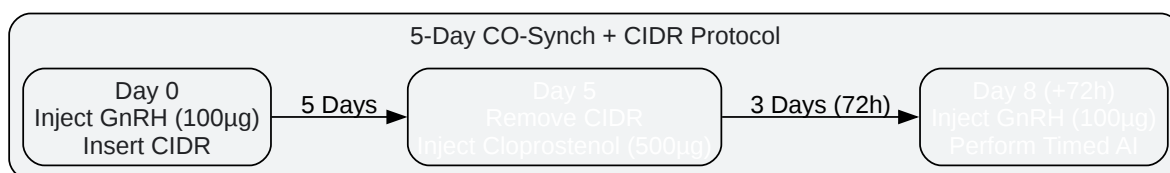
**Caption:** Workflow for a two-injection **cloprostenol** synchronization protocol.

### Protocol 3: 5-Day CO-Synch + CIDR for Timed AI (TAI)

This protocol combines GnRH, a progesterone-releasing intravaginal insert (CIDR), and **cloprostenol** to achieve a high degree of synchrony, making it ideal for TAI programs in beef cows.<sup>[10]</sup>

### Methodology:

- Day 0: Administer 100 µg of GnRH intramuscularly and insert a CIDR device. The GnRH induces ovulation or luteinization of dominant follicles, and the CIDR provides a source of progesterone.[10]
- Day 5: Remove the CIDR device and administer a 500 mcg (2 mL) dose of **cloprostenol** intramuscularly.[10] The **cloprostenol** induces luteolysis of the original or newly formed CL.
- Day 8 (72 hours after CIDR removal): Administer a second 100 µg dose of GnRH and perform TAI concurrently.[10] The second GnRH injection induces a synchronized ovulation, allowing for successful insemination at a fixed time.



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**Caption:** Workflow for the 5-Day CO-Synch + CIDR TAI protocol.

## Quantitative Data Summary

The efficacy of **cloprostenol**-based protocols can be measured by estrus response, conception rates, and pregnancy rates. The following tables summarize data from various studies.

Table 1: Efficacy of Single and Double Injection **Cloprostenol** Protocols

Protocol	Breed	Estrus Response Rate (%)	Conception Rate (%)	Study
Single Injection	Dairy Cows	90.8%	48.1%	<a href="#">[11]</a>
Double Injection	Dairy Cows	100%	50.0%	<a href="#">[11]</a>
Single Injection (Cows with solid CL)	Dairy Cows	80.0%	45.6%	<a href="#">[12]</a>
Single Injection (Cows with CL with cavity)	Dairy Cows	82.1%	31.2%	<a href="#">[12]</a>

Table 2: Comparison of Timed AI Protocols Involving **Cloprostenol** in Beef Cows

Protocol	Treatment Group	Timed-AI Pregnancy Rate (%)	Overall Pregnancy Rate (%)	Study
5-d CO-Synch+CIDR	1x PGF (Dinoprost)	52.0%	87.0%	<a href="#">[10]</a>
5-d CO-Synch+CIDR	1x CLP (Cloprostenol)	54.3%	87.5%	<a href="#">[10]</a>
5-d CO-Synch+CIDR	2x PGF (Dinoprost)	69.0%	92.9%	<a href="#">[10]</a>
Modified 5-d Co-synch	Beef Heifers	41.1%	N/A	<a href="#">[13]</a>
J-synch	Beef Heifers	48.7%	N/A	<a href="#">[13]</a>

Table 3: Effect of **Cloprostenol** Administration Route at AI on Conception Rates in Dairy Cows



Treatment Group	Dosage	Administration Route	Conception Rate (%)	Study
Control	None	N/A	40.6%	[14][15]
D-cloprostenol	150 µg	Intramuscular (IM)	60.1%	[14][15]
D-cloprostenol	150 µg	Intravenous (IV)	32.3%	[14][15]
D-cloprostenol	5 µg	Intrauterine (IU)	50.0%	[14][15]

Table 4: Efficacy of a **Cloprostenol**-hCG-Estradiol Benzoate TAI Protocol in Lactating Dairy Cows

Group	Treatment (12h post-cloprostenol)	N	Pregnancy Rate (1st AI)
1	250 IU hCG + 1 mg EB	626	Higher than Group 3
2	500 IU hCG + 2 mg EB	592	Similar to Control
3	750 IU hCG + 3 mg EB	664	Lower than Control
Control	Natural Estrus	590	N/A
Study Reference:[16]			

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